

Application Notes and Protocols for Dioxohydrazine (N₂O₂)

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Compound Focus: Dioxohydrazine

CAS No.: 16824-89-8

Cat. No.: S620775

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Chemical Identity and Thermodynamic Properties

Dioxohydrazine, more formally known as the **cis-isomer of dioxohydrazine**, is a gaseous compound with significant relevance in the reaction pathways of nitrogen oxides. [1]

The table below summarizes its key identifiers and thermochemical properties, which are critical for process design and energy calculations in research and development:

Property	Value / Description
Systematic Name	Dioxohydrazine [1]
Common Aliases	ONNO; Nitric oxide dimer; Nitrogen monoxide dimer [1]
Chemical Formula	N ₂ O ₂ (represented as ONNO) [1]
CAS RN	16824-89-8 [1]
Standard Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$, 298.15 K)	171.17 \pm 0.14 kJ/mol [1]

Property	Value / Description
Relative Molecular Mass	60.01228 ± 0.00062 g/mol [1]

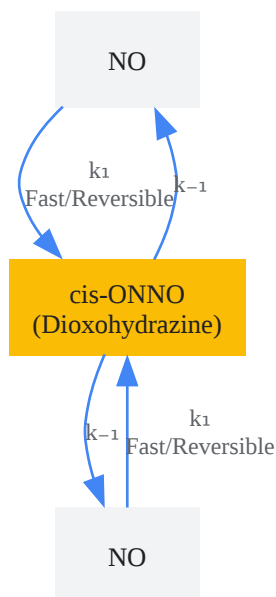
Synthesis Pathways and Experimental Protocols

While a direct, detailed laboratory synthesis for the isolation of **dioxohydrazine** is not commonly described, its formation is a well-established step in the mechanistic pathway of nitric oxide (NO) dimerization and subsequent reactions.

Primary Formation Mechanism

The principal method for generating **dioxohydrazine** is through the reversible dimerization of nitric oxide (NO) radicals. [1]

Nitric Oxide Dimerization



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Experimental Protocol: In-situ Generation of **Dioxohydrazine**

This protocol outlines the procedure for generating and observing **dioxohydrazine** in a controlled gas-phase environment.

- **Principle: Dioxohydrazine** (N_2O_2) is formed in equilibrium by pressurizing a reaction vessel with nitric oxide (NO) gas. Its presence can be inferred spectroscopically or through its subsequent reaction with oxygen. [2]
- **Materials and Equipment:**
 - Nitric oxide (NO) gas, high purity ($\geq 99\%$)
 - Gas-tight vacuum line or high-pressure reactor
 - Pressure regulator and gauge
 - Spectroscopic system (e.g., FTIR, UV-Vis)
 - Appropriate safety equipment for handling toxic gases (fume hood, gloves, eye protection)
- **Procedure:**
 - **System Preparation:** Evacuate the gas-phase reactor to remove all atmospheric components, especially oxygen and water vapor.
 - **Gas Introduction:** Introduce high-purity NO gas into the evacuated reactor. To favor the dimerization equilibrium, a moderately elevated pressure (e.g., several atmospheres) is recommended.
 - **Reaction Monitoring:** Monitor the reaction mixture using **FTIR spectroscopy**. The presence of **dioxohydrazine** can be identified by its characteristic infrared absorption bands, which are distinct from those of the NO monomer.
 - **Verification (Optional):** To confirm the identity of N_2O_2 , introduce a controlled amount of O_2 into the system. The slow, rate-determining step of $\text{N}_2\text{O}_2 + \text{O}_2 \rightarrow 2 \text{NO}_2$ will consume the dimer and produce nitrogen dioxide, which can be easily tracked by the appearance of its characteristic red-brown color and specific IR signatures. [2]
- **Key Notes:**
 - The dimerization is an equilibrium process. The concentration of **dioxohydrazine** present will depend on NO pressure and temperature.
 - This protocol produces **dioxohydrazine** *in situ*; isolation of the pure compound is challenging due to its reversible nature.

Stability, Reactivity, and Safety Considerations

Dioxohydrazine is not a stable compound for long-term storage. Its primary significance lies in its role as a **reactive intermediate**.

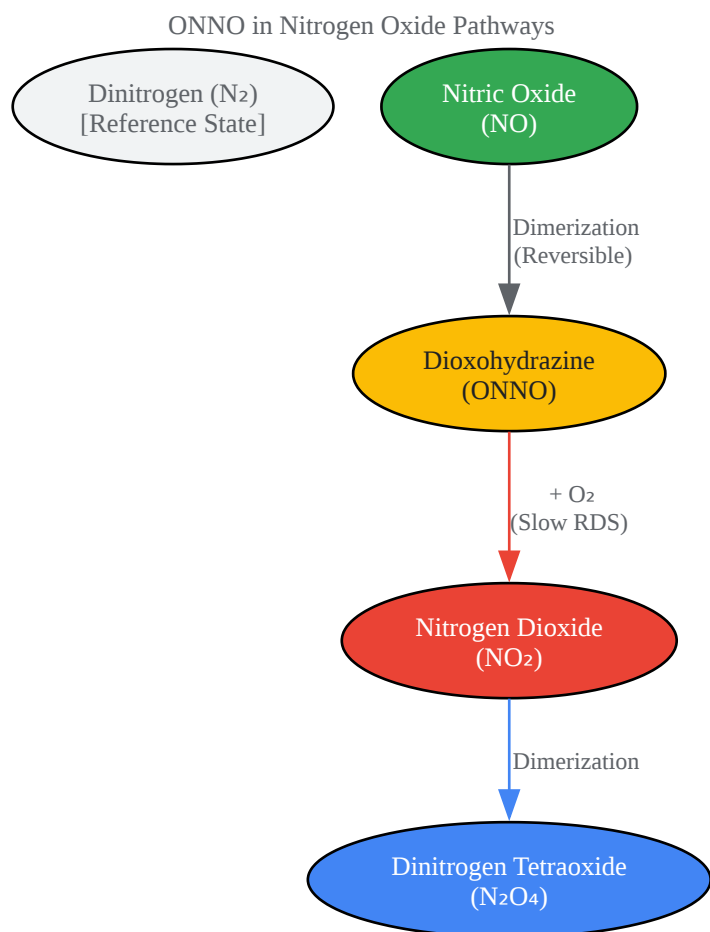
- **Stability:** It exists in a temperature- and pressure-dependent equilibrium with NO monomers. [1] [2]
- **Reactivity:** Its most documented chemical role is as an intermediate in the oxidation of NO to NO₂, which is a key step in atmospheric chemistry and industrial processes. [2] The reaction $N_2O_2 + O_2 \rightarrow 2 NO_2$ is the rate-determining step in the overall conversion of $2 NO + O_2 \rightarrow 2 NO_2$. [2]
- **Safety:** Given its instability and the high toxicity of NO and NO₂, all work involving this compound must be conducted in a well-ventilated fume hood with appropriate gas-handling procedures and personal protective equipment (PPE).

Correlation with Related Nitrogen Oxides

The thermochemical network of **dioxohydrazine** is highly correlated with other nitrogen oxides. The table below lists species whose formation enthalpies are most directly linked to that of ONNO, which is important for computational and kinetic modeling. [1]

Species Name	Formula	Correlation Coefficient (%)	$\Delta fH^\circ(298.15\text{ K})$ (kJ/mol)
Dioxohydrazine	ONNO (g)	100.0	171.17 ± 0.14
Nitric Oxide	NO (g)	94.4	91.143 ± 0.066
Nitrogen Dioxide	ONO (g)	94.4	34.071 ± 0.066
Dinitrogen Tetraoxide	O ₂ NNO ₂ (g)	91.9	10.90 ± 0.14

The following diagram summarizes the central role of **dioxohydrazine** in the formation pathways of several key nitrogen oxides:



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Conclusions

Dioxyhydrazine (ONNO) is a well-characterized gaseous intermediate with a standard enthalpy of formation of 171.17 ± 0.14 kJ/mol. [1] Its primary synthetic access is through the **dimerization of NO**, and its main research application is in studying the **kinetics and mechanism of NO oxidation**. [2] Researchers should treat it as a transient species within a reaction network rather than a target compound for bulk synthesis and isolation.

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References

1. Enthalpy of Formation Dioxohydrazine [atct.anl.gov]
2. The mechanism of the reaction $2\text{NO} + \text{O}_2 \rightarrow 2\text{NO}_2$ is $\text{NO} + \text{NO}_2 \rightarrow \text{N}_2\text{O}_2$ [doubtnut.com]

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